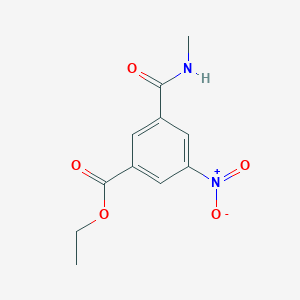

N-Methyl-5-nitro-isophthalamic acid ethyl ester

• Molecular Formula: C11H12N2O5
• Molecular Weight: 252.22 g/mol
• IUPAC Name: ethyl 3-(methylcarbamoyl)-5-nitrobenzoate
• InChI: InChI=1S/C11H12N2O5/c1-3-18-11(15)8-4-7(10(14)12-2)5-9(6-8)13(16)17/h4-6H,3H2,1-2H3,(H,12,14)
• InChI Key: ZTGYOFNZDBVXOW-UHFFFAOYSA-N
• Canonical SMILES: CCOC(=O)C1=CC(=CC(=C1)C(=O)NC)[N+](=O)[O-]

Description

N-Methyl-5-nitro-isophthalamic acid ethyl ester is a useful research compound. Its molecular formula is C11H12N2O5 and its molecular weight is 252.22 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

To a 2M solution of methylamine in THF (256 ml) at −20° C. was added a pre-cooled solution of 3-chlorocarbonyl-5-nitro-benzoic acid ethyl ester (60 g) in THF (500 ml) dropwise. This was stirred for 20 min and then filtered. The filtrate was concentrated in vacuum and the solid recrystallised from diethyl ether to give the title compound (22.5 g) as a solid. An oxalyl chloride solution in DCM (63 ml, 2M), was added with DMF (5 ml). The reaction was stirred for 2 h and then concentrated in vacuum. The residue was triturated with toluene and again concentrated in vacuum leaving the title compound (60 g). Rt=1.53 min (method D).
